

Application Note: Advanced Analytical Characterization of Ethyl 3-hydroxy-3-mesitylpropanoate

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-3-mesitylpropanoate*

Cat. No.: *B13689164*

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Target Audience: Analytical Chemists, Synthetic Methodologists, and Drug Development Professionals
Document Type: Technical Application Note & Standardized Protocols

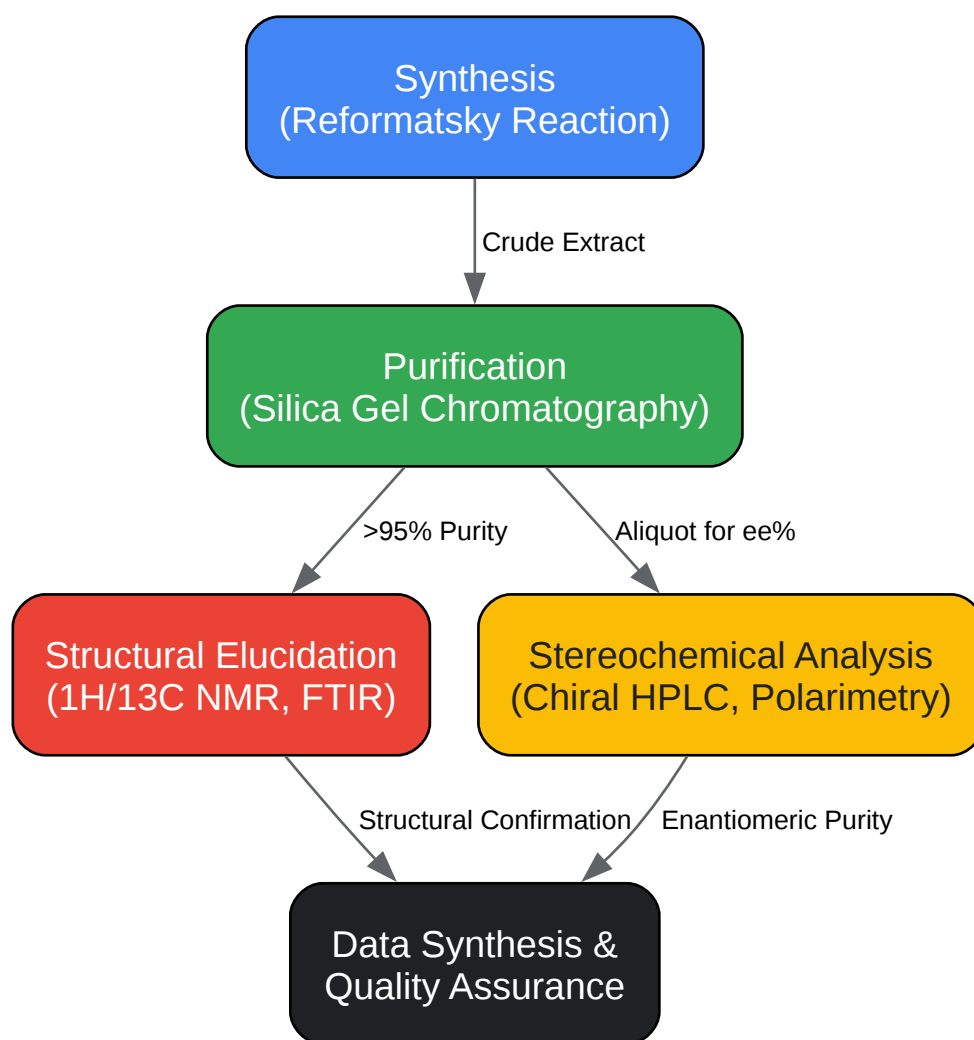
Introduction & Chemical Context

Ethyl 3-hydroxy-3-mesitylpropanoate (C₁₄H₂₀O₃) is a sterically hindered β -hydroxy ester. Molecules of this class are critical building blocks in asymmetric synthesis and pharmaceutical development, typically synthesized via the zinc-mediated Reformatsky reaction between mesitaldehyde and ethyl iodoacetate .

The defining feature of this molecule is the mesityl (2,4,6-trimethylphenyl) group at the β -position. The extreme steric bulk of the ortho-methyl groups imparts significant conformational rigidity to the molecule. This rigidity not only makes the asymmetric synthesis challenging but also profoundly influences the molecule's spectroscopic signature and chromatographic behavior. This application note establishes the definitive analytical workflows required to rigorously characterize the structural integrity and stereochemical purity of this compound.

Analytical Strategy & Workflow

To ensure robust characterization, the analytical workflow is divided into two primary phases: Achiral Structural Elucidation (confirming regiochemistry and functional groups) and Stereochemical Analysis (quantifying enantiomeric excess).



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Figure 1: Analytical workflow for characterizing **Ethyl 3-hydroxy-3-mesitylpropanoate**.

Structural Elucidation: Decoding Steric Effects via NMR

Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for validating the regiochemistry of β -hydroxy esters. For **Ethyl 3-hydroxy-3-mesitylpropanoate**, the ^1H NMR spectrum is highly diagnostic due to the restricted rotation induced by the mesityl ring.

Expert Insight: The Diastereotopic α -Protons The chiral center at C3 (β -position) renders the two protons at the adjacent C2 (α -position) diastereotopic. Because the bulky mesityl group restricts free rotation around the C2-C3 bond, these two protons are locked into distinct magnetic environments. Consequently, they do not appear as a simple doublet. Instead, they present as two widely separated doublet of doublets (dd) at δ 3.05 ppm and δ 2.54 ppm. This is driven by strong geminal coupling between the two C2 protons ($J \approx 16.5$ Hz) and differential vicinal coupling to the C3 proton ($J = 10.7$ Hz and 2.3 Hz, respectively).

Quantitative Data Summary

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Structural Assignment
6.83	s	-	2H	Mesityl aromatic protons (meta)
5.61	dd	10.6, 2.1	1H	C3 (β -CH)
4.21	q	7.1	2H	Ester -O-CH ₂ -
3.05	dd	16.5, 10.7	1H	C2 (α -CH ₂), diastereotopic proton A
2.64	s	-	1H	-OH (hydroxyl)
2.54	dd	16.6, 2.3	1H	C2 (α -CH ₂), diastereotopic proton B
2.43	s	-	6H	Mesityl ortho- CH ₃ (two methyls)
2.25	s	-	3H	Mesityl para-CH ₃
1.29	t	7.2	3H	Ester -CH ₃

Table 2: ¹³C NMR Assignments (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Structural Assignment
172.6	Ester Carbonyl (C=O)
136.9, 136.1, 134.5, 130.1	Mesityl aromatic carbons
67.5	C3 (β -CH)
60.8	Ester -O-CH ₂ -
40.0	C2 (α -CH ₂)
20.7, 20.6	Mesityl -CH ₃ (ortho and para)
14.1	Ester -CH ₃

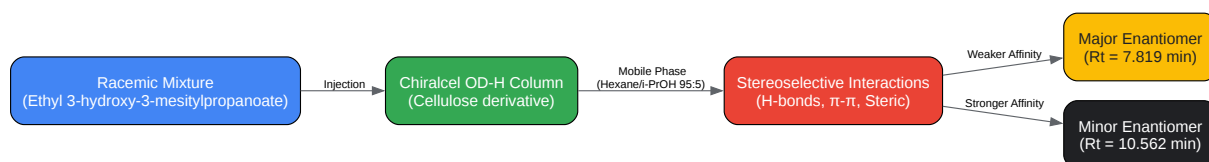
(Note: Expected FTIR stretches include a broad O-H stretch at $\sim 3450\text{ cm}^{-1}$ and a sharp, strong ester C=O stretch at $\sim 1735\text{ cm}^{-1}$).

Stereochemical Analysis: Chiral Resolution

Determining the enantiomeric excess (ee) is critical for validating asymmetric methodologies. This is achieved via Chiral High-Performance Liquid Chromatography (HPLC) using a normal-phase system .

Mechanistic Causality of Separation: The Daicel Chiralcel OD-H stationary phase consists of cellulose tris(3,5-dimethylphenylcarbamate). Baseline resolution is achieved through transient diastereomeric complexes. The carbamate groups on the stationary phase act as hydrogen bond donors/acceptors interacting with the analyte's β -hydroxyl and ester carbonyl.

Simultaneously, the mesityl group engages in π - π interactions and steric repulsion with the dimethylphenyl groups of the column, amplifying the energetic difference between the (R) and (S) transient complexes.



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Figure 2: Mechanism of chiral resolution for **Ethyl 3-hydroxy-3-mesitylpropanoate** via HPLC.

Standardized Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols are designed as self-validating systems.

Protocol A: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh 10–15 mg of purified **Ethyl 3-hydroxy-3-mesitylpropanoate**.
- **Solvation:** Dissolve completely in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Transfer to a clean, dry 5 mm NMR tube.
- **Acquisition (^1H):** Acquire at 400 MHz. Set a minimum of 16 scans with a relaxation delay (D1) of 1.0 s to ensure complete relaxation of the methyl protons.
- **Acquisition (^{13}C):** Acquire at 100 MHz. Set a minimum of 512 scans with composite pulse proton decoupling.
- **System Validation:** During processing, calibrate the TMS signal to exactly δ 0.00 ppm. Self-Validation Check: The integral of the ester $-\text{CH}_3$ triplet (δ 1.29 ppm) must be artificially set to exactly 3.00. The sum of all remaining integrated peaks must equal 17.00 ± 0.5 protons. A failure in mass balance indicates solvent contamination or structural impurity.

Protocol B: Chiral HPLC Analysis for Enantiomeric Excess

- **Sample Preparation:** Prepare a 1.0 mg/mL solution of the analyte in HPLC-grade Hexane/Isopropanol (95:5 v/v). Filter through a 0.22 μm PTFE syringe filter to protect the chiral stationary phase.
- **Column Equilibration:** Flush a Daicel Chiralcel OD-H column (250 mm x 4.6 mm, 5 μm) with the mobile phase (Hexane/i-PrOH 95:5) at a flow rate of 1.0 mL/min. Monitor UV absorbance at 208 nm until the baseline drift is < 0.1 mAU/min.

- **System Validation (Crucial):** Inject 10 μL of a known racemic standard prior to the enantioenriched sample. Self-Validation Check: The racemic standard must yield two baseline-resolved peaks at ~ 7.8 min and ~ 10.6 min with an area ratio of 50:50 ($\pm 1\%$). Deviation indicates column degradation or mobile phase preparation errors.
- **Sample Injection:** Inject 10 μL of the enantioenriched sample. Record the chromatogram for 15 minutes.
- **Calculation:** Calculate the enantiomeric excess using the integrated peak areas:

$$\text{ee\%} = (\text{Area}_{\text{major}} - \text{Area}_{\text{minor}}) / (\text{Area}_{\text{major}} + \text{Area}_{\text{minor}}) \times 100$$

Protocol C: Optical Rotation Determination

- **Preparation:** Accurately weigh 1.5 mg of the enantioenriched compound. Dissolve in exactly 1.0 mL of HPLC-grade dichloromethane (CH_2Cl_2) to achieve a concentration of $c=0.15$ g/100 mL.
- **System Validation:** Fill a 100 mm polarimeter cell with pure CH_2Cl_2 . Self-Validation Check: The blank reading must be $0.000^\circ \pm 0.002^\circ$ at 20°C .
- **Measurement:** Replace the blank with the sample solution. Measure the optical rotation at 589 nm (Sodium D-line) at 20°C . (Expected value for the highly enantioenriched (R)- or (S)-enantiomer synthesized via prolinol ligands is $[\alpha]_{\text{D}20} = -21.8$).

References

- Title: Highly Catalytic Enantioselective Reformatsky Reaction with Aldehydes and Ketones Using an Available Prolinol Ligand. Source: ACS Omega. 2020 Jun 26; 5(27): 16967–16975. URL: [\[Link\]](#)
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